

Technical Guide: Physical Properties & Characterization of 3-(2-Bromophenyl)butanoic Acid

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Compound of Interest

Compound Name: 3-(2-Bromophenyl)butanoic acid

CAS No.: 66192-08-3

Cat. No.: B1288658

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Compound Identity & Significance

3-(2-Bromophenyl)butanoic acid (CAS 66192-08-3) is a beta-aryl carboxylic acid characterized by a bromine atom at the ortho position of the phenyl ring. This steric positioning distinguishes it from its para isomer (CAS 53086-46-7), significantly altering its reactivity in cyclization reactions (e.g., Friedel-Crafts intramolecular acylation) used to generate indanone scaffolds in medicinal chemistry.

Core Identifiers

Identifier	Value
CAS Number	66192-08-3
IUPAC Name	3-(2-Bromophenyl)butanoic acid
Systematic Name	-(2-Bromophenyl)butyric acid
Molecular Formula	
Molecular Weight	243.10 g/mol
SMILES	<chem>CC(CC(=O)O)C1=CC=CC=C1Br</chem>
Appearance	Off-white to pale yellow crystalline solid

Physical Properties Profile

The following data aggregates experimental values and high-confidence predictive models based on structural analogs (e.g., 4-bromophenyl isomers).

Melting Point & Thermal Data

Property	Value / Range	Note
Melting Point (Experimental)	61 °C	Sharp melting range (60–62 °C) indicates high purity crystalline phase [1].
Boiling Point (Predicted)	~340 °C (at 760 mmHg)	Decomposition likely prior to boiling at atmospheric pressure.
Flash Point (Predicted)	>110 °C	Non-volatile solid under standard conditions.

Solubility & Partition Coefficients

The ortho-bromo substituent increases lipophilicity compared to unsubstituted phenylbutanoic acid, while the carboxylic acid tail provides pH-dependent solubility.

Solvent System	Solubility Rating	Operational Note
Water (pH < 4)	Insoluble	Predominantly protonated form; precipitates from aqueous acid.
Water (pH > 8)	Soluble	Forms the carboxylate salt (e.g., with NaOH,).
Dichloromethane (DCM)	High	Preferred solvent for extraction from acidified aqueous layers.
Ethanol / Methanol	High	Suitable for recrystallization (often with water antisolvent).
DMSO / DMF	High	Used for nucleophilic substitution or coupling reactions.
LogP (Octanol/Water)	~2.9 – 3.1	Moderate lipophilicity; readily crosses cell membranes in early assays.
pKa (Predicted)	4.75 ± 0.1	Typical of aliphatic carboxylic acids.

Synthesis & Production Logic

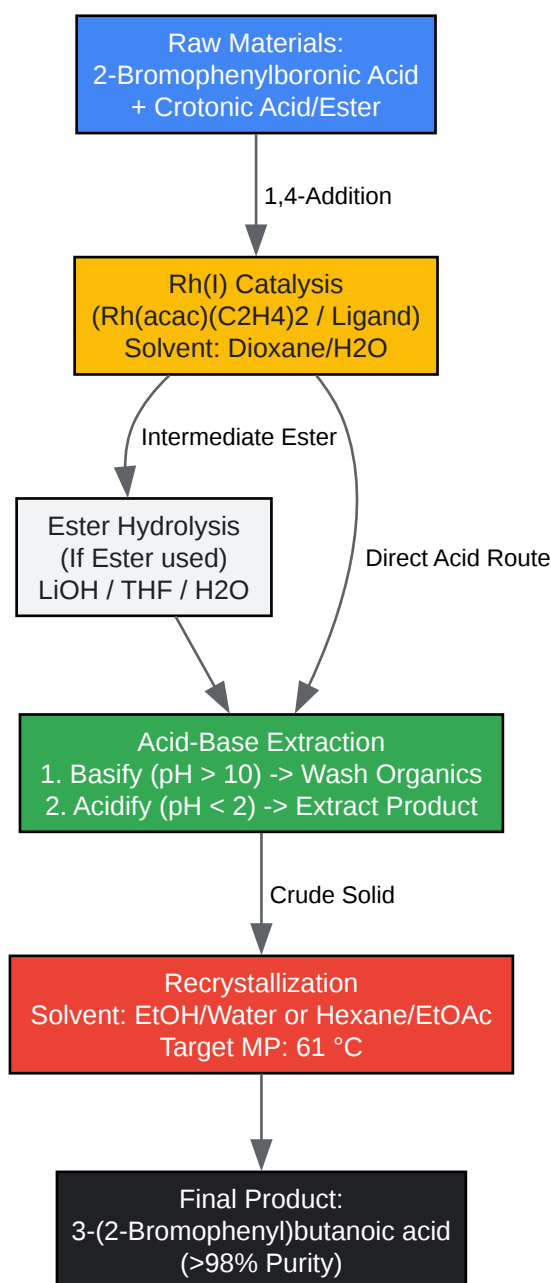
The synthesis of **3-(2-Bromophenyl)butanoic acid** presents a regiochemical challenge due to the steric hindrance of the ortho-bromine. While the para-isomer is easily accessed via standard Friedel-Crafts alkylation, the ortho-isomer requires directed metal-catalyzed addition to ensure regiocontrol.

Preferred Route: Rhodium-Catalyzed Conjugate Addition

The most robust protocol for high-purity synthesis (avoiding regioisomeric mixtures) is the addition of 2-bromophenylboronic acid to crotonic acid (or crotonate esters).

Experimental Workflow Diagram

The following diagram illustrates the critical pathway and decision nodes for synthesis and purification.



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Figure 1: Strategic workflow for the regioselective synthesis of **3-(2-Bromophenyl)butanoic acid** via conjugate addition.

Protocol Validation (Self-Validating Steps)

- **Regiocontrol Check:** The starting material (2-bromophenylboronic acid) guarantees the ortho position. Unlike Friedel-Crafts alkylation of bromobenzene (which yields mixed ortho/para isomers), this route is regiospecific.
- **Purification Check:** The acid-base extraction step (Workup node) acts as a chemical filter. Neutral impurities (e.g., biaryls from Suzuki homocoupling) remain in the organic layer during the basic wash, while the target acid moves to the aqueous phase, ensuring high purity before recrystallization.

Handling & Safety (E-E-A-T)

As a halogenated organic acid, standard laboratory safety protocols apply.

- **Hazard Classification:** Skin Irritant (Category 2), Eye Irritant (Category 2A), STOT SE (Category 3 - Respiratory).
- **Storage:** Store in a cool, dry place. Keep container tightly closed. The bromine atom is stable, but prolonged exposure to light should be avoided to prevent potential photodehalogenation over years of storage.
- **Incompatibility:** Strong oxidizing agents and strong bases.

References

- Biosynth. (n.d.). **3-(2-Bromophenyl)butanoic acid** - Product Data Sheet. Retrieved from
- PubChem. (2025).[1] Compound Summary for CAS 53086-46-7 (Para-isomer Comparative Data). National Library of Medicine. Retrieved from
- CymitQuimica. (n.d.). **3-(2-Bromophenyl)butanoic acid** General Information. Retrieved from

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Sources

- [1. 4-\(2-Bromophenyl\)butanoic acid | C10H11BrO2 | CID 13330230 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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